

H-Arg(NO₂)-Obzl HCl purity analysis methods

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Compound Focus: H-Arg(NO₂)-Obzl.HCl

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Standard Purity Analysis Methods

For researchers, verifying the purity of H-Arg(NO₂)-Obzl HCl involves a combination of analytical techniques. The following table summarizes the primary methods used.

Method	Key Parameters / Data	Purpose in Purity Analysis
High-Performance Liquid Chromatography (HPLC) [1] [2]	Assay: >98.0% to 99.12% [2]. Detects impurities at <0.1% levels [1].	The gold standard for quantitative purity analysis; detects and quantifies impurities.
Nuclear Magnetic Resonance (NMR) Spectroscopy [1] [2]	Confirms molecular structure; identifies specific contaminants (e.g., residual solvents, byproducts) [1].	Provides structural confirmation and identifies specific impurities.
Mass Spectrometry (MS) [1]	LC-MS, ESI-MS; confirms molecular weight (M. Wt: 345.78 g/mol for HCl salt) [1] [3].	Verifies molecular identity and detects unknown contaminants based on mass.
Thin-Layer Chromatography (TLC) [3] [4]	Quick, cost-effective; uses silica plates and solvent systems [3].	A quick, semi-quantitative method for preliminary purity checks.

Method	Key Parameters / Data	Purpose in Purity Analysis
Optical Rotation [2]	Specific Rotation $[\alpha]_{20/D}$: +4.58° (C=2, DMF) [2].	Confirms the correct chiral configuration (L-form) of the amino acid derivative.
Melting Point Analysis [5] [2]	Range: 115.0–135.0°C (for TosOH salt) [2] or 132–134°C (for free base) [5].	A sharp, defined melting point indicates a pure compound.
Loss on Drying [2]	<0.50% [2].	Measures volatile content (e.g., water, residual solvents).

Detailed Experimental Protocols

Here is a deeper look into the methodologies for key analytical techniques.

- **HPLC Protocol:** Dissolve the sample in a suitable solvent like methanol or water. Inject into an HPLC system equipped with a UV detector (wavelength 220–280 nm). Compare the retention time and peak area of the main peak against a certified reference standard. A purity of $\geq 98\%$ is typically required for research applications, with $\geq 99\%$ for pharmaceutical development [1] [2].
- **NMR Spectroscopy:** Prepare a sample solution in an appropriate deuterated solvent. Acquire ^1H -NMR and ^{13}C -NMR spectra. Interpret the spectra by confirming that all proton and carbon signals match the expected molecular structure of H-Arg(NO₂)-Obzl HCl and checking for extraneous peaks that indicate impurities like benzyl alcohol [1].
- **TLC Procedure:** Spot a small amount of the dissolved sample on a silica gel plate. Develop the plate in an appropriate solvent system (e.g., chloroform/methanol/acetic acid mixtures). Visualize the spots under UV light or using iodine vapor. A pure compound typically shows a single, dominant spot [4].

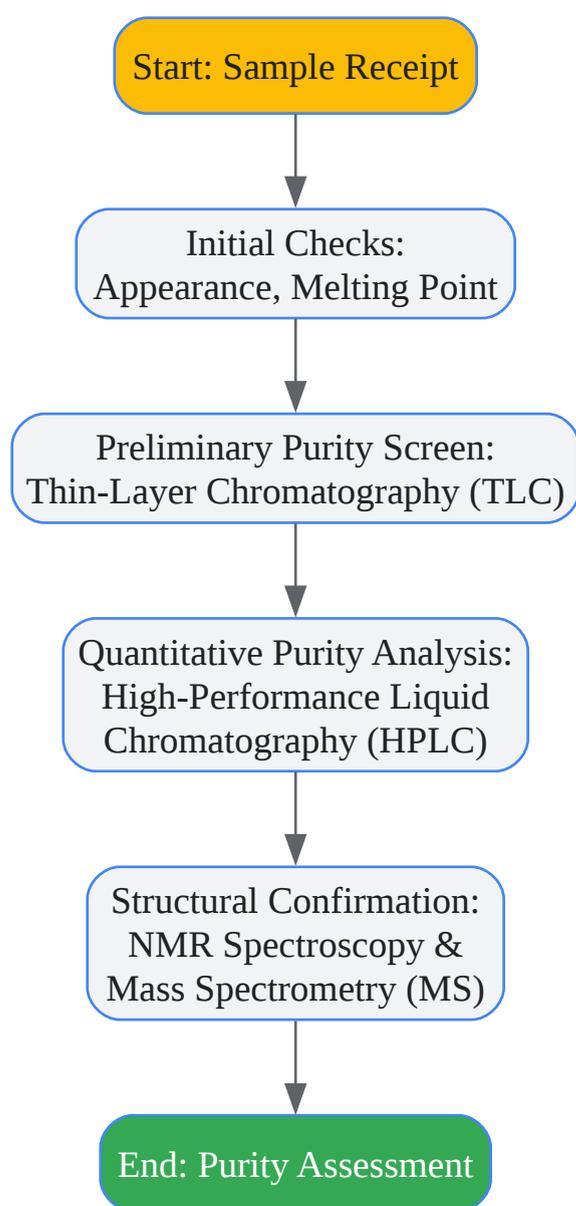
Quality Assurance & Specifications

Commercial suppliers provide Certificates of Analysis (CoA) with detailed specifications. The table below shows a typical quality control profile for H-Arg(NO₂)-Obzl TosOH salt, which is closely related to the HCl salt [2].

Test Item	Specification	Typical Result
Appearance	White or Off-White Powder	Conforms
Assay (HPLC)	>98.0%	99.12%
Loss on Drying	<0.50%	0.25%
Specific Rotation [α] _{20/D}	(C=2, DMF)	+4.58°
Melting Point	115.0~135.0°C	115.0~120.0°C
NMR Spectrum	Conforms to Structure	Conforms

Practical Guide for Analysis

The analytical workflow for purity verification typically follows a logical sequence, from initial checks to confirmatory analysis, as illustrated below.



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Key Considerations for Researchers

When analyzing H-Arg(NO₂)-Obzl HCl, please note:

- **Salt Form Awareness:** Be aware of the specific salt form you are analyzing (e.g., HCl vs. TosOH), as this affects molecular weight, NMR spectra, and melting point [3] [2].
- **Multi-Method Approach:** Relying on a single method is insufficient. HPLC quantifies purity, while NMR and MS confirm identity and identify specific impurities [1].

- **Storage Conditions:** Store the compound in sealed containers at cool, dry temperatures (2-8°C) and protect from light and moisture to preserve purity over time [2].

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References

1. How to Verify Purity of H -Ser- Obzl CAS... - Kilobio HCl [kilobio.com]
2. -Arg(NO H)- 2 .TosOH CAS 7672-27-7 Assay >98.0% (HPLC) OBzl [ruifuchem.com]
3. Buy H-Arg(NO2)-Obzl.HCl [smolecule.com]
4. A novel class of potent antiangiogenic and antioxidant pyrazoles [pmc.ncbi.nlm.nih.gov]
5. H-Arg(NO2)-Obzl (CAS 7672-27-7) | Amino Acids [aaep.bocsci.com]

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